

Triptohypol C from Tripterygium wilfordii: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Triptohypol C*

Cat. No.: *B1670588*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tripterygium wilfordii, commonly known as Thunder God Vine, is a perennial vine native to China, Japan, and Korea. For centuries, extracts from this plant have been utilized in traditional Chinese medicine to treat a variety of ailments, including rheumatoid arthritis and other inflammatory and autoimmune diseases.[1][2][3] The therapeutic potential of *Tripterygium wilfordii* is attributed to a diverse array of bioactive compounds, primarily terpenoids.[4] Among these, triptolide and celastrol are the most extensively studied for their potent anti-inflammatory and immunosuppressive properties.[5]

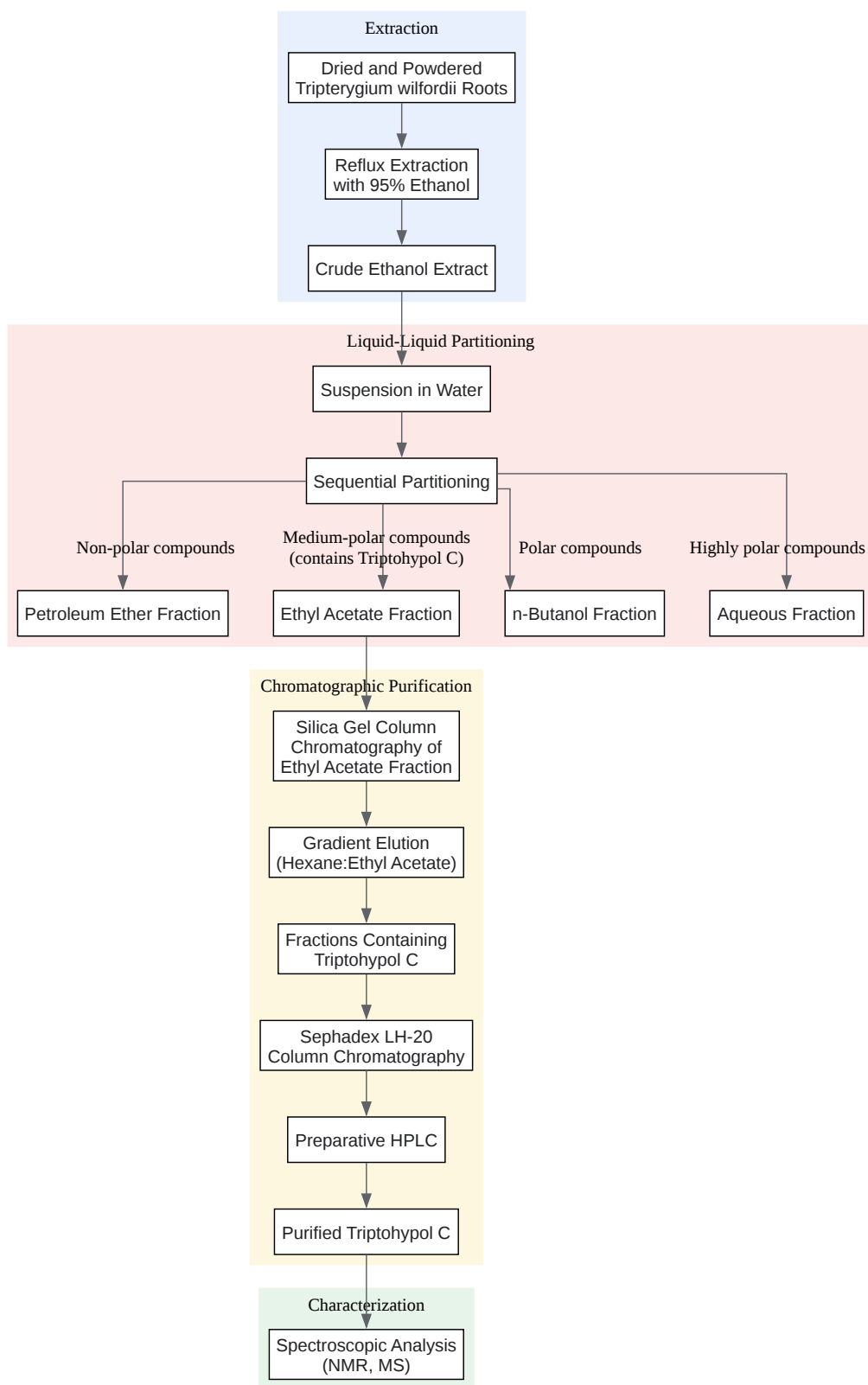
This technical guide focuses on **Triptohypol C**, a derivative of Tripterin, another bioactive constituent of *Tripterygium wilfordii*. **Triptohypol C** has emerged as a potent anti-inflammatory agent with a specific mechanism of action targeting the orphan nuclear receptor Nur77. While research on **Triptohypol C** is less extensive than that on triptolide or celastrol, its unique mode of action presents a promising avenue for the development of novel therapeutics with potentially improved safety profiles.

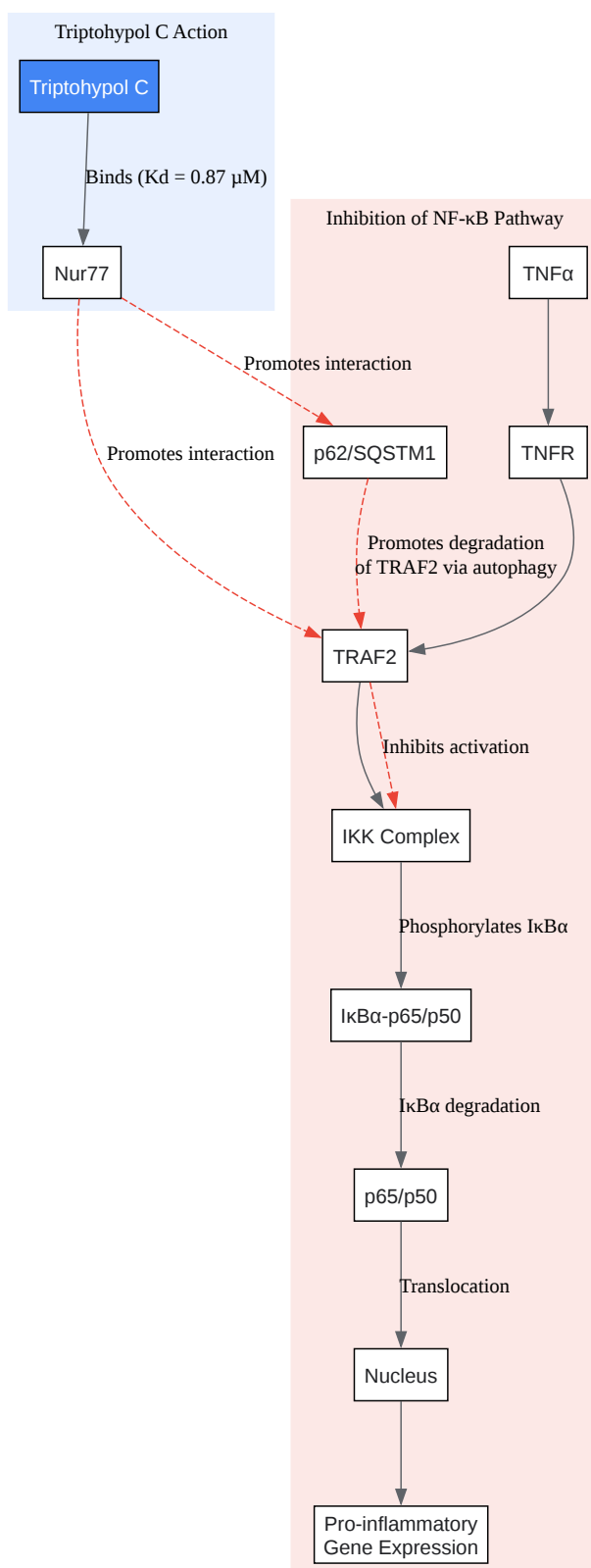
This document provides a comprehensive overview of **Triptohypol C**, including a detailed, representative protocol for its isolation and purification from *Tripterygium wilfordii*, a summary of its known quantitative biological data, and detailed methodologies for key experimental assays. Furthermore, it includes visualizations of its signaling pathway and experimental workflows to facilitate a deeper understanding for research and development purposes.

Isolation and Purification of Triptohypol C

While a specific, detailed protocol for the isolation of **Triptohypol C** is not extensively documented in publicly available literature, a scientifically robust methodology can be proposed based on established protocols for the separation of similar terpenoid compounds from *Tripterygium wilfordii*.^{[1][6]} The following protocol outlines a comprehensive procedure for the extraction, fractionation, and purification of **Triptohypol C**.

Experimental Workflow for Isolation and Purification





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